

Thiocarbohydrazide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Thiocarbohydrazide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Thiocarbohydrazide (TCH), a derivative of thiourea and a thiocarbonyl compound, is a versatile molecule with significant applications in various scientific fields.^{[1][2]} It serves as a crucial intermediate in organic synthesis, particularly in the production of heterocyclic compounds for pharmaceuticals and pesticides.^{[3][4]} Additionally, its utility extends to electron microscopy as a staining agent to enhance contrast in biological specimens.^{[1][2][5]} However, the same reactivity that makes **thiocarbohydrazide** valuable also renders it a hazardous substance. This guide provides an in-depth overview of the safety precautions, handling procedures, and emergency responses necessary for the safe use of **thiocarbohydrazide** in a laboratory setting.

Physicochemical and Toxicological Properties

A thorough understanding of the inherent properties of **thiocarbohydrazide** is fundamental to its safe handling.

Physicochemical Data

| Property | Value | Reference |
|-------------------|--|------------------|
| Molecular Formula | CH ₆ N ₄ S | [6] |
| Molecular Weight | 106.15 g/mol | [1][6] |
| Appearance | White to gray-beige crystalline powder or needles/plates.[1][2][7] | [1][2][7] |
| Melting Point | 171-174 °C (decomposes) | [3][7][8] |
| Solubility | Very slightly soluble in water (0.5g/100g at 25°C); insoluble in ether.[2][3][7] | [2][3][7] |
| Stability | Stable under normal conditions, but sensitive to light and air.[9][10] Decomposes when heated, emitting toxic fumes.[1][2][7] | [1][2][7][9][10] |

Toxicological Data

Thiocarbohydrazide is classified as highly toxic.[5][11][12] Acute exposure can lead to severe health effects, including fatality.

| Route of Exposure | Species | Value | Reference |
|-------------------|---------|--------------------------|------------|
| Oral LD50 | Rat | 5.1 - 41.2 mg/kg | [3][5][12] |
| Dermal LD50 | Rat | >500 mg/kg | [3][9][12] |
| Inhalation LC50 | Rat | 50 mg/m ³ /4h | [1][3][5] |

Hazard Identification and Classification

Thiocarbohydrazide is classified as a hazardous substance with the following GHS hazard statements:

- H300: Fatal if swallowed[3][6][12]
- H311: Toxic in contact with skin[3][6][12]
- H330: Fatal if inhaled[1][3][6]
- H319: Causes serious eye irritation[3]

Signal Word: Danger[6][8][13]

Safe Handling and Storage

Strict adherence to safe handling and storage protocols is mandatory to minimize the risk of exposure.

Engineering Controls

- All work with **thiocarbohydrazide**, especially handling of the solid powder, must be conducted in a designated area such as a certified chemical fume hood or a glove box to prevent inhalation of dust.[6][11][12]
- Use a ventilated enclosure when weighing the powder.[6]
- Ensure adequate ventilation in all areas where the chemical is used or stored.[6][11]

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required when handling **thiocarbohydrazide**:

| PPE Category | Specification | Reference |
|------------------------|--|------------|
| Eye/Face Protection | Chemical safety goggles or a face shield.[3][6] | [3][6] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[3][6][12] | [3][6][12] |
| Respiratory Protection | For concentrations exceeding exposure limits, a NIOSH/MSHA or European Standard EN 149 approved respirator is necessary.[3][6][12] | [3][6][12] |

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[3][6]
- Do not breathe dust.[6][12]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.[3][6]
- Remove and wash contaminated clothing before reuse.[6]

Storage

- Store in a cool, dry, well-ventilated area away from incompatible materials.[3][11][14]
- Keep containers tightly closed and stored in a locked cabinet.[9][11][12]
- Protect from light and moisture.[9][10]
- Incompatible materials include strong oxidizing agents and strong acids.[6][11]

Experimental Protocols

The following are detailed methodologies for common procedures involving **thiocarbohydrazide**. Extreme caution and adherence to all safety protocols are paramount when performing these experiments.

Synthesis of Thiocarbohydrazide

This protocol describes a common laboratory-scale synthesis.

Materials:

- Hydrazine hydrate (80%)
- Carbon disulfide
- 2-Chloroethanol
- 30% Alkali solution (e.g., NaOH)
- Four-necked flask with stirrer, thermometer, dropping funnel, and condenser
- Saltwater bath

Procedure:

- In the four-necked flask, add a specific amount of 80% hydrazine hydrate and 2-chloroethanol.[\[3\]](#)
- Cool the flask to approximately 0°C using a saltwater bath.[\[3\]](#)
- While stirring, slowly add a predetermined amount of carbon disulfide over about 1.5 hours, ensuring the reaction temperature does not exceed 25°C.[\[3\]](#)
- Continue stirring for an additional hour at room temperature until yellow crystals precipitate.[\[3\]](#)
- Add a suitable amount of 30% alkali solution.[\[3\]](#)
- Heat the mixture and maintain the temperature between 68-72°C for 10 hours. The released hydrogen sulfide gas must be absorbed using a gas delivery tube and a diluted sodium

hydroxide solution.[3]

- Cool the mixture to room temperature and filter to collect the white granular **thiocarbohydrazide**.[3]
- Wash the product with water and dry it to obtain the final product.[3]

Modified Thiocarbohydrazide (OTO) Staining for Scanning Electron Microscopy (SEM)

This protocol enhances the conductivity of biological specimens for SEM imaging.

Materials:

- Fixed biological tissue
- 1% **Thiocarbohydrazide** (TCH) solution (freshly prepared and filtered)
- 1% Osmium tetroxide (OsO_4) solution
- Distilled water

Procedure:

- Fix the tissue using standard electron microscopy fixation procedures, followed by post-fixation in osmium tetroxide.[1]
- Rinse the tissue with six changes of distilled water over 10-15 minutes.[1]
- Incubate the tissue in a freshly prepared and filtered 1% TCH solution for 20-30 minutes at room temperature with gentle agitation.[1]
- Rinse the tissue again with six changes of distilled water.[1]
- Place the tissue in 1% osmium tetroxide for 2-3 hours at room temperature.[1]
- Rinse the tissue with six changes of distilled water.[1]
- Repeat step 3 with a fresh TCH solution.[1]

- Rinse the tissue with six changes of distilled water.[\[1\]](#)
- Repeat step 5.[\[1\]](#)
- Rinse the tissue with six changes of distilled water.[\[1\]](#)
- Dehydrate the tissue, perform critical point drying, mount it on a stub, and it is ready for SEM examination.[\[1\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

| Exposure Route | First Aid Procedure | Reference |
|----------------|---|---|
| Inhalation | Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [3] [6] | [1] [3] [6] |
| Skin Contact | Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. [1] [3] [6] | [1] [3] [6] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention. [1] [3] [6] | [1] [3] [6] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [1] [3] [6] | [1] [3] [6] |

Spill and Leak Procedures

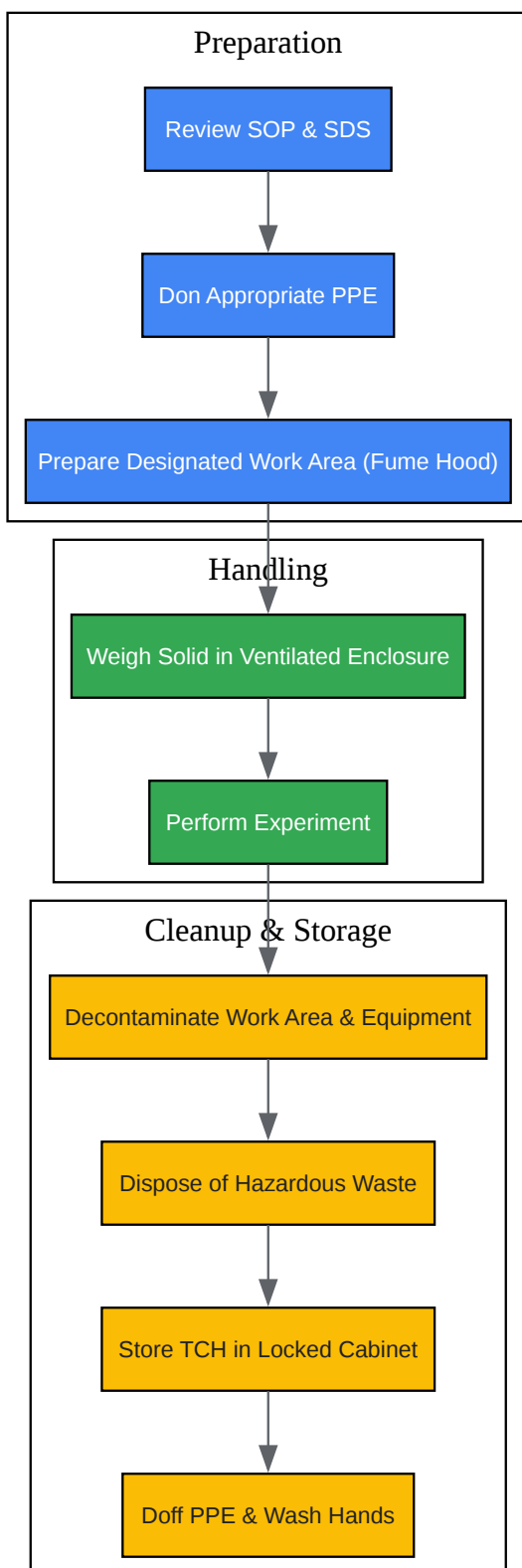
- Small Spills: Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.[3][15]
- Large Spills: Evacuate the area. Prevent further leakage if it is safe to do so. Do not allow the product to enter drains.[3][15] Isolate the spill area for at least 25 meters for solids.[15]

Disposal Considerations

Thiocarbohydrazide and any contaminated materials must be disposed of as hazardous waste.[5][12] Follow all federal, state, and local regulations for hazardous waste disposal.[5] Do not dispose of it down the drain.[3]

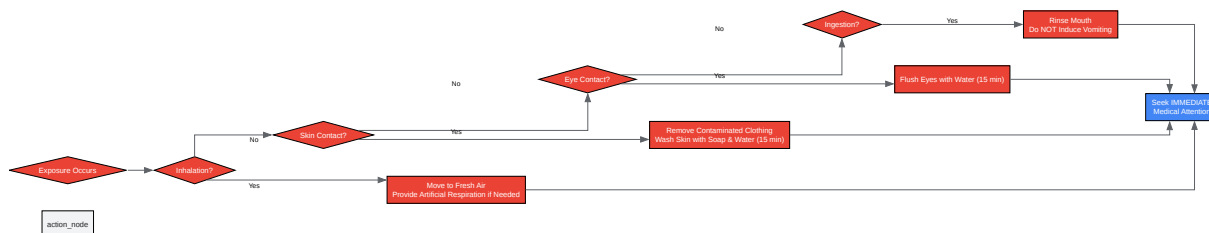
Visualized Workflows

The following diagrams illustrate key workflows for the safe handling of **thiocarbohydrazide**.



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Caption: General workflow for safely handling **thiocarbonylhydrazide**.



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References

- 1. 2024.sci-hub.se [2024.sci-hub.se]
- 2. Application of the thiocarbohydrazide-osmium coating technique to scanning electron microscopy of the inner ear - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- 4. Synthesis of thiocarbohydrazide and carbohydrazide derivatives as possible biologically active agents - PMC [pmc.ncbi.nlm.nih.gov]
- 5. blog.delmic.com [blog.delmic.com]

- 6. CN103044300A - Method for synthesizing thiocarbohydrazide and thioglycolate by one-step method - Google Patents [patents.google.com]
- 7. 3D Imaging of Cells and Tissues by Focused Ion Beam/Scanning Electron Microscopy (FIB/SEM) | Radiology Key [radiologykey.com]
- 8. tandfonline.com [tandfonline.com]
- 9. Thiocarbohydrazides: Synthesis and Reactions [article.sapub.org]
- 10. researchgate.net [researchgate.net]
- 11. ir.jooust.ac.ke [ir.jooust.ac.ke]
- 12. Thiocarbohydrazide synthesis - chemicalbook [chemicalbook.com]
- 13. 9.4 Guidelines for Working with Particularly Hazardous Substances | Environment, Health and Safety [ehs.cornell.edu]
- 14. ehs.stanford.edu [ehs.stanford.edu]
- 15. tandfonline.com [tandfonline.com]
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